

A Comprehensive Technical Guide to the Safety Data for 3-Oxocyclopentanecarboxylic Acid

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Compound of Interest

Compound Name: 3-Oxocyclopentanecarboxylic acid

Cat. No.: B171403

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This guide provides an in-depth overview of the safety information for **3-Oxocyclopentanecarboxylic acid** (CAS No. 98-78-2), compiled for researchers, scientists, and professionals in drug development. The following sections detail the chemical's hazards, handling procedures, and physical properties based on available Safety Data Sheets (SDS).

Chemical Identification and Physical Properties

3-Oxocyclopentanecarboxylic acid is an organic compound that serves as a versatile intermediate in the synthesis of various pharmaceuticals and agrochemicals.^[1] It is characterized by a cyclopentane ring containing both a ketone and a carboxylic acid functional group.^[1]

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	98-78-2	[2] [3] [4]
Molecular Formula	C ₆ H ₈ O ₃	[1] [4] [5]
Molecular Weight	128.13 g/mol	[4] [5] [6]
Appearance	Colorless to pale yellow liquid or solid	[1]
Melting Point	59 - 62 °C	[2] [6]
Synonyms	3-oxocyclopentane-1-carboxylic acid, Cyclopentanone-3-carboxylic acid	[1] [3]

Hazard Identification and GHS Classification

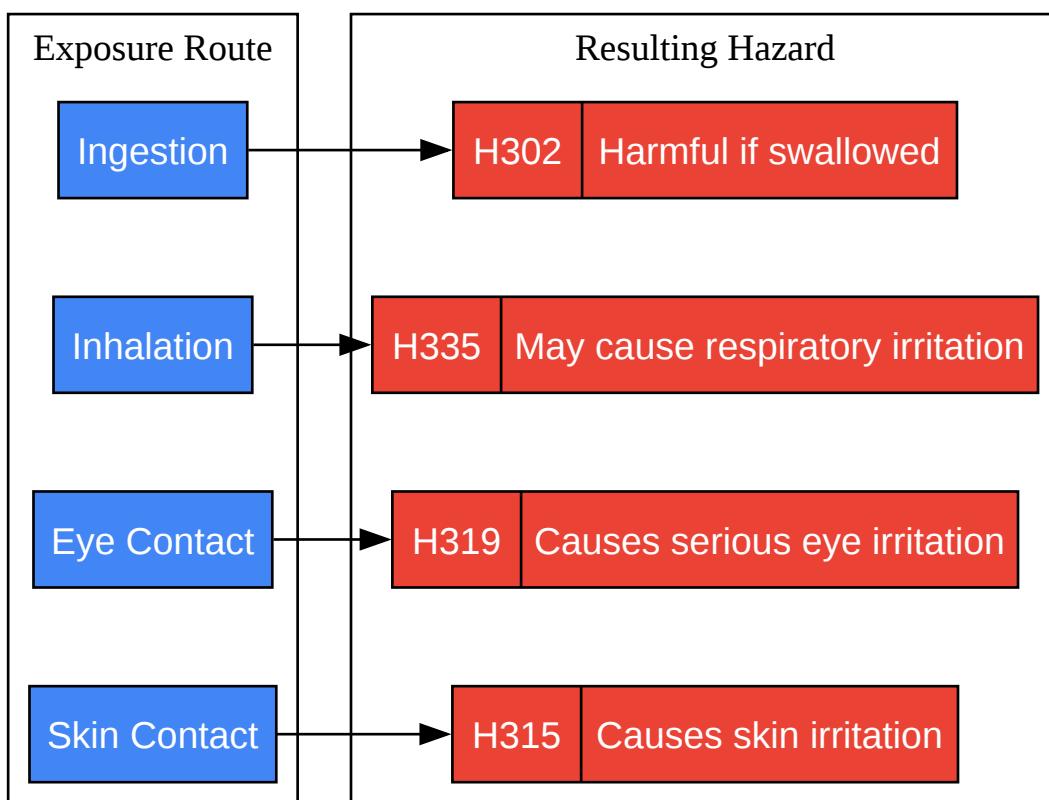
The hazard classification for **3-Oxocyclopentanecarboxylic acid** presents some inconsistencies across different suppliers. While some sources classify it as not hazardous, a significant number of reports indicate potential for irritation.[\[2\]](#)[\[5\]](#) The aggregated information from the European Chemicals Agency (ECHA) C&L Inventory shows that a portion of notifications classify the substance with specific hazards.[\[5\]](#)

Table 2: GHS Hazard Summary

Hazard Class	Hazard Statement	Source
Skin Corrosion/Irritation	H315: Causes skin irritation	[3] [5] [7] [8]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	[3] [5] [7] [8]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335: May cause respiratory irritation	[3] [7]
Acute toxicity, Oral	H302: Harmful if swallowed	[7] [9]

Note: According to PubChem, this chemical does not meet GHS hazard criteria for 87.5% of all reports submitted to the ECHA C&L Inventory.[\[5\]](#)

The following diagram illustrates the potential hazard signaling pathway based on the classifications reported by some suppliers.



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Caption: GHS Hazard Identification for **3-Oxocyclopentanecarboxylic acid**.

Toxicological Information

Detailed quantitative toxicological data for **3-Oxocyclopentanecarboxylic acid** is largely unavailable. Most safety data sheets indicate that the toxicological properties have not been fully investigated.[\[9\]](#)[\[10\]](#) No specific LD50 or LC50 values are reported in the reviewed documents.[\[4\]](#) Furthermore, there is no evidence to suggest that the substance is a carcinogen.[\[2\]](#)

Table 3: Summary of Toxicological Data

Toxicological Endpoint	Data
Acute Oral Toxicity	Category 4 (Harmful if swallowed)[7][9]
Dermal Toxicity	No data available
Inhalation Toxicity	No data available
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)[5][8][9]
Serious Eye Damage/Irritation	Category 2 (Causes serious eye irritation)[5][8][9]
Respiratory or Skin Sensitization	No data available[3]
Germ Cell Mutagenicity	No data available[3]
Carcinogenicity	Not identified as a carcinogen[2]
Reproductive Toxicity	No data available[3]

Handling, Storage, and Personal Protective Equipment

Proper handling and storage procedures are crucial to ensure safety when working with **3-Oxocyclopentanecarboxylic acid**.

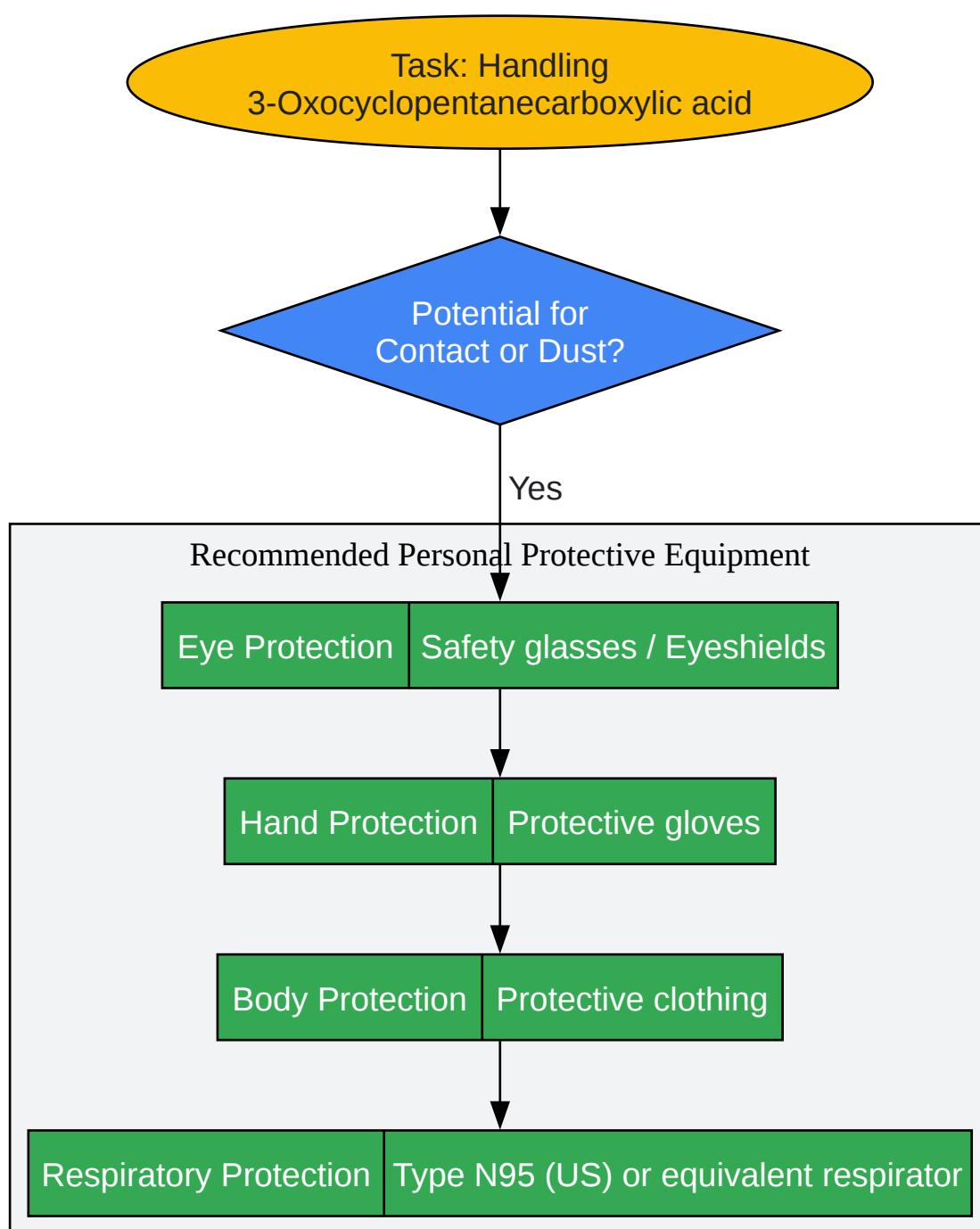
Handling:

- Avoid contact with skin and eyes.[8][11]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[3][7]
- Use only outdoors or in a well-ventilated area.[7]
- Wash hands thoroughly after handling.[7][8]
- Do not eat, drink, or smoke when using this product.[7]

Storage:

- Keep the container tightly closed.[3][8]
- Store in a cool, dry, and well-ventilated place.[3][11]
- Store locked up.[3][7]

Personal Protective Equipment (PPE): The selection of appropriate PPE is essential to minimize exposure. The following workflow outlines the recommended PPE based on the potential hazards.



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Caption: Recommended Personal Protective Equipment (PPE) Workflow.

First-Aid and Emergency Procedures

In case of exposure, the following first-aid measures should be taken:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.[7] Get medical attention if symptoms occur.[9]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water.[2][8] If skin irritation occurs, get medical advice.[8]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[3][7][8] If eye irritation persists, get medical attention.[8]
- If Swallowed: Rinse mouth. Make the victim drink water (two glasses at most).[2][7] Consult a doctor if feeling unwell.[2]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable Extinguishing Media: No limitations of extinguishing agents are given for this substance/mixture.[2]
- Special Hazards: May emit corrosive fumes under fire conditions.
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [2]

Experimental Protocols

The Safety Data Sheets reviewed for **3-Oxocyclopentanecarboxylic acid** do not contain detailed experimental protocols for the determination of physical, chemical, or toxicological properties. The data presented are typically literature values or aggregated data from registrations. For instance, the melting point is often cited as a literature value.[2][6] Toxicological data is largely based on computational models or is absent, with statements indicating that these properties have not been fully investigated.[9]

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, national, and international regulations. The material can be disposed of by removal to a licensed chemical destruction plant.^[7] It is important to prevent the product from entering drains.^{[2][12]} Uncleaned containers should be handled as the product itself.^[2]

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